

Solubility of 3-(Isopropylamino)propan-1-ol in different solvents

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Compound of Interest

Compound Name: 3-(Isopropylamino)propan-1-ol

Cat. No.: B1299340

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Technical Guide: Solubility of 3-(Isopropylamino)propan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-(isopropylamino)propan-1-ol**. Due to the limited availability of direct quantitative data in published literature, this guide also presents solubility information for analogous compounds to support formulation development and experimental design. Furthermore, a detailed experimental protocol for determining the solubility of **3-(isopropylamino)propan-1-ol** is provided.

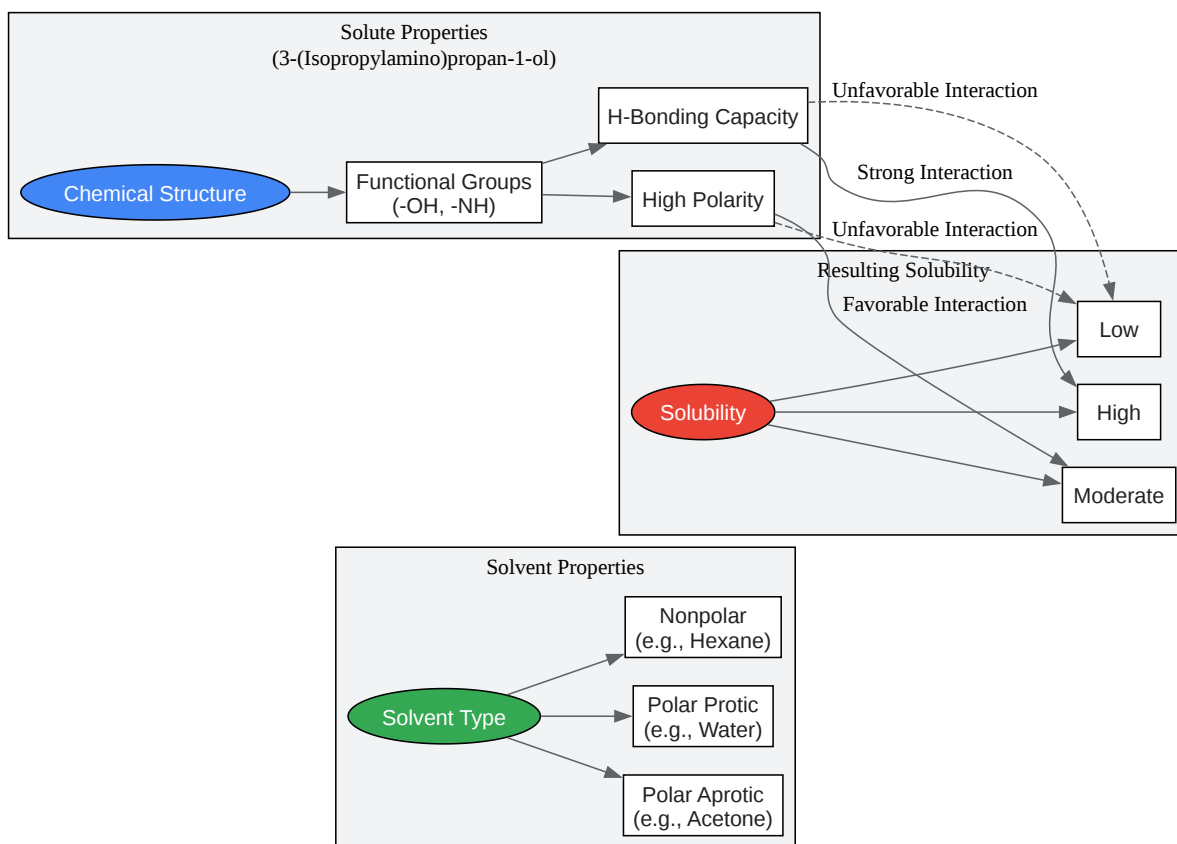
Introduction to 3-(Isopropylamino)propan-1-ol

3-(Isopropylamino)propan-1-ol is an organic compound featuring both a secondary amine and a primary alcohol functional group. Its chemical structure suggests a high potential for polarity and hydrogen bonding, which are key determinants of solubility in various solvents. Understanding its solubility is critical for a range of applications, including pharmaceutical formulations, chemical synthesis, and biological studies.

Chemical Structure:

Shake-flask method for solubility determination.

Factors Influencing Solubility



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com